Technical Guide: Solubility Profiling of Diethyl Malonimidate Dihydrochloride

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Compound of Interest		
Compound Name:	*Diethyl malonimidate dihydrochloride*	
Cat. No.:	*B077508*	Get Quote

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl malonimidate dihydrochloride (CAS No. 10344-69-1) is a bifunctional imidoester reagent utilized in various organic synthesis applications, including the creation of heterocyclic compounds and for bioconjugation.[1][2] Its physicochemical properties, particularly solubility, are critical for its effective use in reaction chemistry, formulation, and biological applications. As a dihydrochloride salt, it is expected to exhibit favorable solubility in polar protic solvents, a characteristic enhanced by the salt form.[1]

This technical guide provides a comprehensive overview of the methodologies required to determine the solubility of **Diethyl malonimidate dihydrochloride**. While extensive quantitative solubility data is not readily available in public literature, this document outlines a robust experimental protocol for researchers to generate this critical data in-house.

Physicochemical Properties

- Molecular Formula: $C_7H_{16}Cl_2N_2O_2$[3]

- Molecular Weight: 231.12 g/mol [2][4]

- Appearance: Solid (typically a white or off-white powder)

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- Melting Point: 122 °C (with decomposition)[3]

Solubility Data

A comprehensive, tabulated summary of quantitative solubility data for **Diethyl malonimidate dihydrochloride** across a wide range of organic and aqueous solvents is not publicly documented. Qualitative statements suggest solubility in water, but specific concentrations are not provided. Therefore, experimental determination is necessary.

Table 1: Solubility of **Diethyl Malonimidate Dihydrochloride** (Hypothetical Data for Generation)

Solvent	Classification	Temperature (°C)	Solubility (mg/mL)
Water	**Polar Protic**	**25**	**Data to be determined**
Ethanol	Polar Protic	25	Data to be determined
Methanol	Polar Protic	25	Data to be determined
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	25	Data to be determined
N,N-Dimethylformamide (DMF)	Polar Aprotic	25	Data to be determined
Acetonitrile	Polar Aprotic	25	Data to be determined
Dichloromethane (DCM)	Nonpolar	25	Data to be determined

| Ethyl Acetate | Moderately Polar | 25 | Data to be determined |

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic solubility of a compound.[5][6] It involves creating a saturated solution and quantifying the concentration of the dissolved solute.

4.1. Materials and Equipment

- **Diethyl malonimidate dihydrochloride**

- Selected solvents (e.g., water, ethanol, DMSO)

- Analytical balance

- Vials with screw caps (e.g., 2-4 mL glass vials)

- Thermostatic shaker or incubator with agitation capability

- Centrifuge

- Syringe filters (e.g., 0.22 or 0.45 µm pore size, compatible with the solvent)

- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

4.2. Procedure

- Preparation: Add an excess amount of **Diethyl malonimidate dihydrochloride** to a vial. The excess solid is crucial to ensure a saturated solution is achieved.

- Solvent Addition: Add a precise volume (e.g., 1.0 mL) of the chosen solvent to the vial.

- Equilibration: Seal the vials tightly and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Agitate the mixtures for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium.[5][6] The equilibration time should be sufficient to ensure the concentration of the dissolved solid is stable.

- Phase Separation: After equilibration, let the vials stand to allow the undissolved solid to settle. To ensure complete removal of particulate matter, centrifuge the vials at high speed (e.g., 10,000 rpm for 10 minutes).[5]

- Sample Collection: Carefully collect an aliquot of the clear supernatant. For highest accuracy, filter the supernatant using a chemically compatible syringe filter to remove any remaining micro-particulates.[5][7]

- Dilution: Accurately dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV). Determine the concentration by comparing the analytical response to a pre-established calibration curve of known concentrations.[6][8]

- Calculation: Calculate the solubility by multiplying the measured concentration of the diluted sample by the dilution factor. The result is typically expressed in mg/mL or mol/L.

Visualization of Experimental Workflow

The logical flow of the shake-flask solubility determination protocol is illustrated below.

Workflow for Shake-Flask Solubility Determination
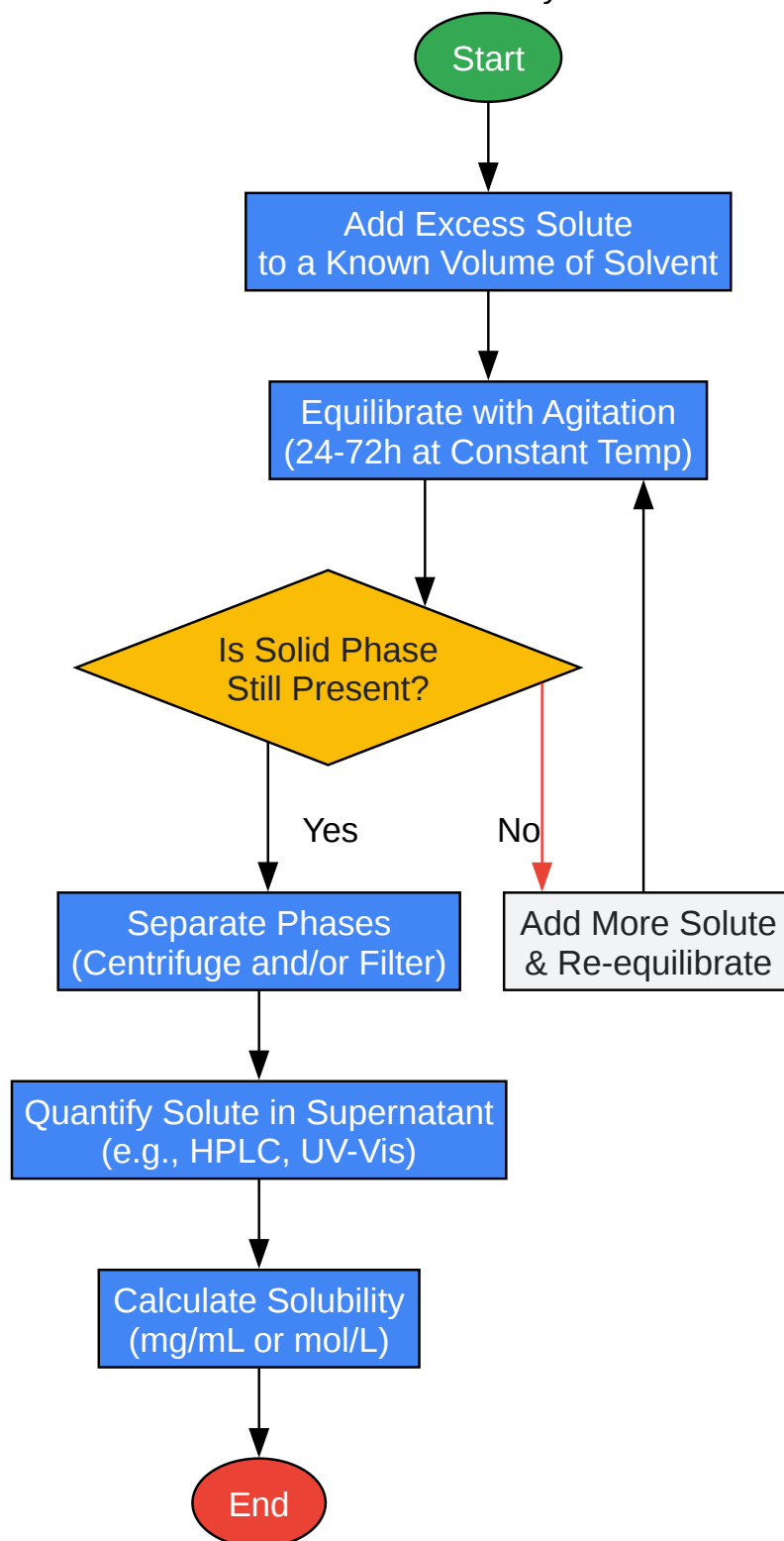
Caption: A flowchart of the shake-flask method for solubility testing.

Conclusion

Understanding the solubility of **Diethyl malonimidate dihydrochloride** is fundamental for its application in research and development. While published quantitative data is scarce, the detailed experimental protocol provided herein offers a standardized approach for researchers to determine its solubility profile in various solvent systems. The shake-flask method, coupled with a reliable analytical technique like HPLC, will yield the accurate and reproducible data necessary for optimizing reaction conditions, developing formulations, and advancing scientific discovery.

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